

Personal protective equipment for handling Metacetamol

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Compound of Interest

Compound Name: Metacetamol

Cat. No.: B15613020

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Essential Safety and Handling Guide for Metacetamol

For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling of **Metacetamol** (CAS 621-42-1), a regioisomer of paracetamol.^{[1][2]}

Chemical and Physical Properties

A clear understanding of the substance's properties is the first step in safe handling.

Property	Value
CAS Number	621-42-1[1][3][4][5][6]
Molecular Formula	C8H9NO2[1][3][4][5]
Molecular Weight	151.17 g/mol [4]
Appearance	Solid[3]
Melting Point	147 °C (296.6 °F)[6]
Solubility	Soluble in Ethanol (5 mg/ml), DMSO (30 mg/ml), and DMF (30 mg/ml). Sparingly soluble in aqueous buffers.[3][7]
Storage	Short term (days to weeks) at 0 - 4°C. Long term (months to years) at -20°C.[4]

Hazard Identification and Personal Protective Equipment (PPE)

Metacetamol is classified as a hazardous substance. The primary hazards and recommended PPE are outlined below.

GHS Hazard Statements:

- H315: Causes skin irritation.[6]
- H319: Causes serious eye irritation.[6]
- H335: May cause respiratory irritation.[6]

PPE	Specification
Eye Protection	Chemical safety goggles or a face shield.[8]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). [8]
Body Protection	Laboratory coat or other protective clothing to prevent skin contact.[8]
Respiratory Protection	A NIOSH-approved respirator is recommended, particularly when handling the powder form to prevent inhalation.[8]

Operational Plan: Step-by-Step Handling Protocol

Proper handling procedures are critical to minimize exposure and ensure a safe laboratory environment.



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Caption: Standard workflow for handling **Metacetamol**.

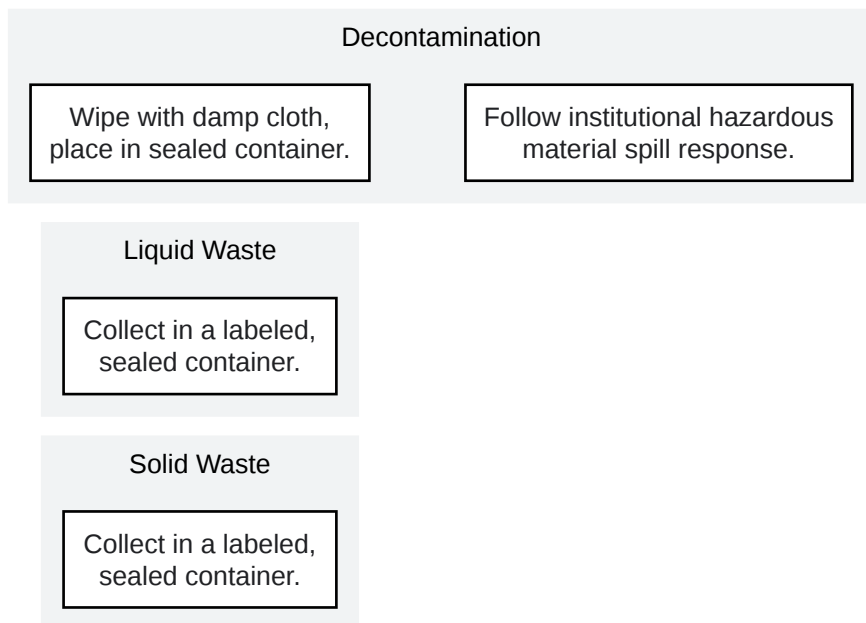
Experimental Protocols

Stock Solution Preparation

To prepare a stock solution, **Metacetamol**, which is supplied as a solid, should be dissolved in an organic solvent of choice such as ethanol, DMSO, or dimethyl formamide (DMF).[7] The solvent should be purged with an inert gas.[7] For applications requiring an aqueous solution, it is recommended to first dissolve **Metacetamol** in DMSO and then dilute with the aqueous buffer.[7] It is advised not to store the aqueous solution for more than one day.[7]

Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.



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Caption: Metacetamol disposal and decontamination procedures.

Emergency Procedures

In case of exposure, follow these first aid measures and seek immediate medical attention.

Exposure Route	First Aid Measures
Inhalation	Remove to fresh air. If not breathing, give artificial respiration.[9][10]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[10]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[10]
Ingestion	Clean mouth with water. Do NOT induce vomiting.[9][11]

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